

Application Notes and Protocols: Preparation of Direct Red 254 Stock Solutions

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Compound of Interest

Compound Name: *Direct Red 254*

Cat. No.: *B12363504*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Direct Red 254 is a water-soluble, double azo dye used in various research and industrial applications, including the staining of biological samples and as a coloring agent.^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in experimental settings. This document provides a detailed protocol for the preparation of **Direct Red 254** stock solutions, including its chemical properties, necessary safety precautions, and a step-by-step methodology.

Properties of Direct Red 254

Direct Red 254 is commercially available as a dark red powder. Its key properties are summarized below for ease of reference.

Property	Value	Reference
IUPAC Name	disodium;7-amino-4-hydroxy-3-[[4-[(4-sulfonatophenyl)diazenyl]phenyl]diazenyl]naphthalene-2-sulfonate	[2]
Synonyms	C.I. Direct Red 254, Pergasol Red 2B	[1][3]
CAS Number	101380-00-1	[1][3][4]
Chemical Class	Double Azo Dye	[1][5]
Molecular Formula	C ₂₂ H ₁₅ N ₅ Na ₂ O ₇ S ₂	[2]
Molecular Weight	571.49 g/mol	[2][6]
Physical Appearance	Dark Red Powder	[2][4]
Solubility	Soluble in water (~100 g/L)	[2][4]
pH Range	6.5 - 9.0	[2][4]

Safety Precautions

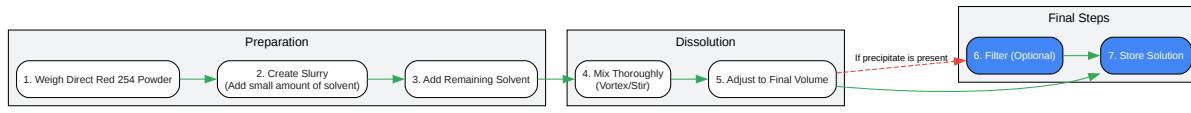
Before handling **Direct Red 254**, it is crucial to consult the Safety Data Sheet (SDS).[\[4\]](#)[\[7\]](#) As a general practice, standard laboratory safety procedures should be followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[\[4\]](#)
- Respiratory Protection: When handling the dry powder, use a respirator or work in a well-ventilated area or fume hood to avoid inhaling dust particles, which can form combustible dust concentrations in the air.[\[4\]](#)[\[8\]](#)
- Handling: Avoid contact with eyes, as the powder may cause irritation.[\[4\]](#) Observe good industrial hygiene practices and wash hands thoroughly after handling.[\[4\]](#)

- Storage: Store the compound in a cool, dry, and well-ventilated area in a tightly sealed container.[4][9]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the preparation of a **Direct Red 254** stock solution.



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Caption: Workflow for preparing **Direct Red 254** stock solution.

Experimental Protocols

This section provides detailed protocols for preparing both percentage-based and molar concentration stock solutions of **Direct Red 254**.

Materials and Equipment

- Direct Red 254** powder (CAS: 101380-00-1)
- Solvent (e.g., deionized water, DMSO)
- Analytical balance
- Weighing paper or boat
- Spatula

- Volumetric flasks (various sizes)
- Graduated cylinders
- Beakers
- Magnetic stirrer and stir bar or vortex mixer
- Appropriate storage bottles (e.g., amber glass bottles)
- Personal Protective Equipment (PPE)

Protocol 1: Preparation of a 1% (w/v) Stock Solution

This protocol describes the preparation of 100 mL of a 1% (weight/volume) **Direct Red 254** stock solution.

- Calculate Required Mass: To prepare a 1% stock solution, 1 gram of solute is dissolved in a final volume of 100 mL of solvent.[10]
- Weigh Powder: Tare an analytical balance with a clean weighing boat. Carefully weigh out 1.0 g of **Direct Red 254** powder.
- Create a Paste: Transfer the powder to a beaker. Add a small volume (e.g., 2-3 mL) of the chosen solvent (deionized water) to the powder. Mix with a spatula to create a uniform paste or slurry. This initial step prevents clumping and aids in dissolution.[10][11]
- Dissolve the Dye: Gradually add approximately 80 mL of the solvent to the beaker while continuously stirring with a magnetic stirrer. Continue mixing until all the dye powder is completely dissolved. The resulting solution should be clear and free of visible particles.[10]
- Adjust Final Volume: Carefully transfer the dissolved dye solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of solvent and add the rinse to the volumetric flask to ensure a complete transfer.
- Final Volume Adjustment: Add the solvent to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.

- Homogenize and Store: Cap the flask and invert it several times to ensure the solution is homogeneous. Transfer the final stock solution to a properly labeled storage bottle.

Protocol 2: Preparation of a 10 mM Stock Solution

This protocol details the preparation of 50 mL of a 10 millimolar (mM) stock solution in deionized water.

- Calculate Required Mass:
 - Molecular Weight (MW) of **Direct Red 254** = 571.49 g/mol .[\[6\]](#)
 - Desired Concentration (C) = 10 mM = 0.010 mol/L.
 - Desired Volume (V) = 50 mL = 0.050 L.
 - Mass (g) = C (mol/L) * V (L) * MW (g/mol)
 - Mass (g) = 0.010 mol/L * 0.050 L * 571.49 g/mol = 0.2857 g.
- Weigh and Dissolve: Weigh out 0.2857 g of **Direct Red 254** powder. Following steps 3 and 4 from Protocol 4.2, create a paste and dissolve the powder in approximately 40 mL of deionized water.
- Adjust Final Volume: Transfer the solution to a 50 mL volumetric flask. Rinse the initial beaker and add the rinse to the flask. Carefully add deionized water to bring the final volume to the 50 mL mark.
- Homogenize and Store: Cap the flask, invert to mix thoroughly, and transfer to a labeled storage bottle.

Storage and Stability

- Storage: Mixed dye stock solutions should be stored in tightly sealed containers, protected from light (e.g., in amber bottles or a dark cabinet), to prevent photodegradation.
- Stability: Aqueous stock solutions of azo dyes are typically stable for several days to a few weeks when stored at 4°C.[\[10\]](#) For longer-term storage, consider preparing aliquots and

storing them at -20°C. However, it is recommended to prepare fresh solutions for critical experiments to ensure consistency.

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